

Essential Safety and Operational Guide for Handling BRD-8000.3

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Compound of Interest

Compound Name: BRD-8000.3

Cat. No.: B15581638

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal protocols for the novel chemical inhibitor **BRD-8000.3**. As a preferred source for laboratory safety and chemical handling, this guide aims to build deep trust by providing value beyond the product itself. The following procedures are based on best practices for handling novel chemical compounds in a research environment.

Immediate Safety and Handling Protocols

BRD-8000.3 is a specific EfpA inhibitor and a narrow-spectrum, bactericidal antimycobacterial agent.[1] While a specific Safety Data Sheet (SDS) is not publicly available, the following precautions for handling novel chemicals of unknown comprehensive toxicity should be strictly followed.[2]

Personal Protective Equipment (PPE)

All personnel handling **BRD-8000.3** must wear the following minimum PPE to minimize exposure.[3]

PPE Category	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles. A face shield is recommended if there is a splash hazard.[2]	Protects eyes from splashes and aerosols.
Hand Protection	Nitrile or neoprene gloves.[2]	Provides adequate protection against minor splashes. Gloves should be inspected before use and changed frequently.
Body Protection	A standard laboratory coat. An impervious or flame-resistant coat should be considered based on the experimental context.[2][4]	Protects skin and clothing from contamination.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. [2][3]	Minimizes inhalation exposure to aerosols or dust.

Engineering Controls

Control	Specification	Rationale
Ventilation	All handling of BRD-8000.3, especially the weighing of powder and preparation of solutions, must be performed in a certified chemical fume hood.[2][3]	Prevents the release of airborne contaminants into the laboratory environment.
Safety Equipment	An accessible and tested safety shower and eyewash station should be in the immediate vicinity of the work area.[5]	Provides immediate decontamination in case of accidental exposure.

Chemical and Physical Properties

A summary of the known properties of **BRD-8000.3** is provided below.

Property	Value	Source
CAS Number	2365504-95-4	[1]
Molecular Formula	C19H21BrN4O	[6]
Molecular Weight	401.3 g/mol	[6]
Appearance	White solid	[6]
Solubility	DMSO: 40 mg/mL (99.68 mM) (Sonication recommended)	[6]

Operational Plans: Step-by-Step Guidance

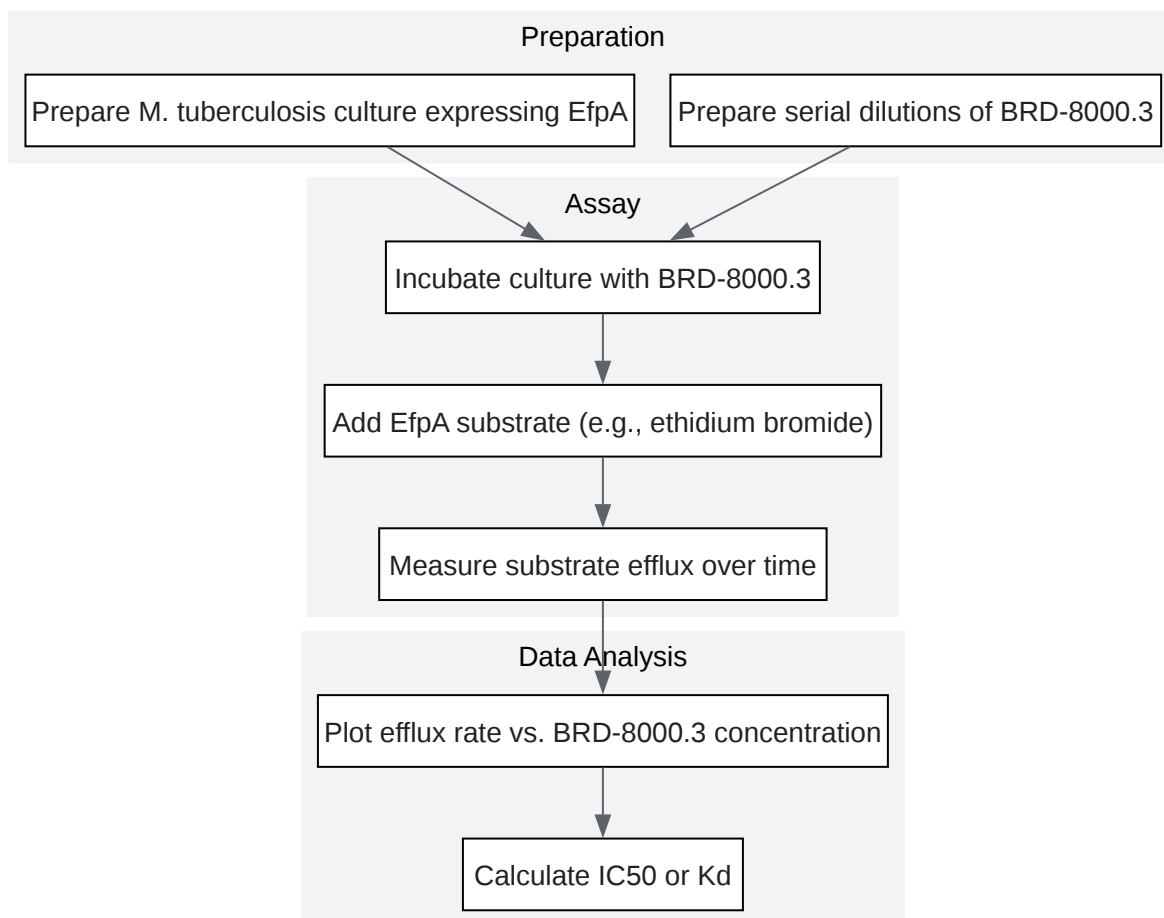
Solution Preparation

- Preparation: Before handling, ensure all required PPE is donned correctly. The chemical fume hood should be clean and free of clutter.
- Weighing: Weigh the required amount of solid **BRD-8000.3** in a disposable weigh boat inside the chemical fume hood.
- Solubilization: Add the appropriate volume of DMSO to the solid. Sonication may be required to fully dissolve the compound.[6]
- Storage of Stock Solutions: Store stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months in tightly sealed vials.[1]

Experimental Workflow for EfpA Inhibition Assay

The following is a generalized workflow for assessing the inhibitory activity of **BRD-8000.3** on its target, the EfpA efflux pump.

Experimental Workflow: EfpA Inhibition Assay



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A generalized workflow for determining the inhibitory activity of **BRD-8000.3** on the EfpA efflux pump.

Quantitative Data

The following table summarizes key quantitative data regarding the interaction of **BRD-8000.3** with its target, EfpA.

Parameter	Value	Method	Source
Dissociation Constant (Kd)	179 ± 32 nM	Ligand-observed NMR	[7]
MIC90 (M. tuberculosis)	800 nM	Growth Inhibition Assay	[8]

Disposal Plans

Proper disposal of **BRD-8000.3** and associated waste is crucial to ensure laboratory and environmental safety.

Waste Segregation and Collection

- Solid Waste: Collect unused **BRD-8000.3** powder, contaminated gloves, weigh boats, and other disposable labware in a designated hazardous waste container.[9]
- Liquid Waste: Collect all solutions containing **BRD-8000.3** in a separate, clearly labeled hazardous waste container.[9]
- Sharps: Any needles or other sharps used in the handling of **BRD-8000.3** should be disposed of in a designated sharps container.

Labeling and Storage of Waste

- All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**BRD-8000.3**".[9]
- Store waste containers in a designated satellite accumulation area within the laboratory.[9]
- Ensure all waste containers are tightly sealed to prevent leaks or spills.[9]

Disposal Procedure

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of hazardous waste.[9]
- Do not dispose of **BRD-8000.3** down the drain or in the regular trash.[9]

Emergency Procedures

Spills

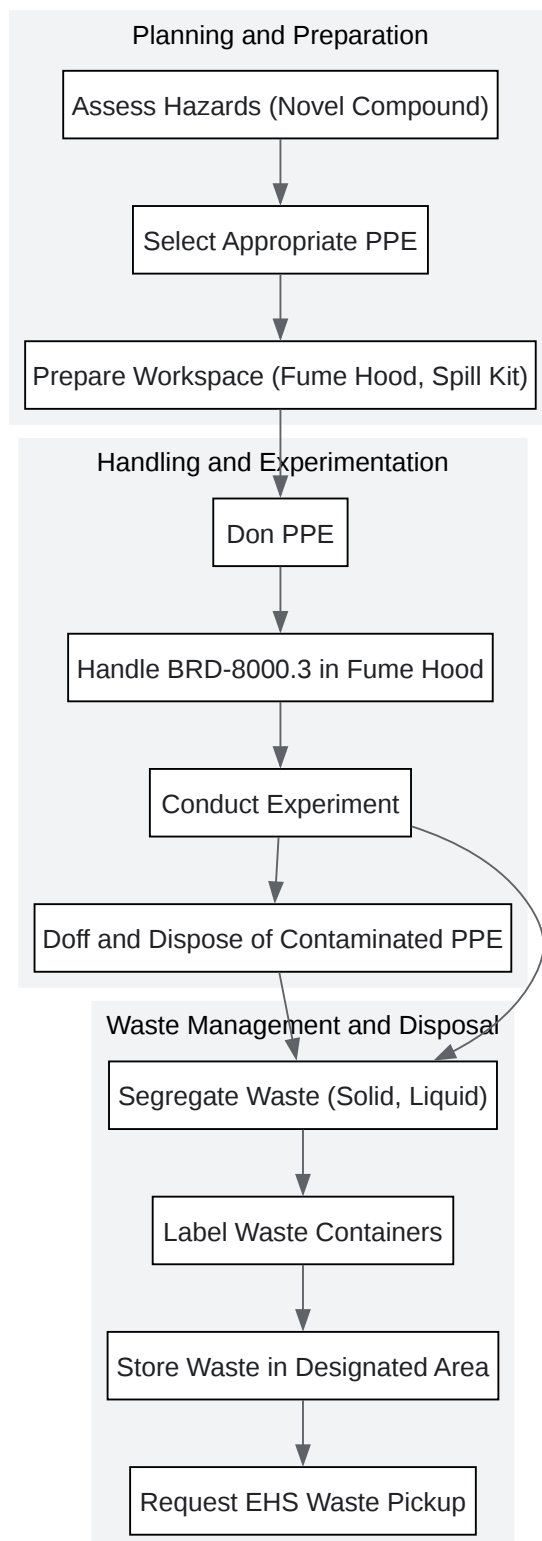
- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Alert: Notify your supervisor and EHS.
- Contain: If the spill is small and you are trained to do so, contain the spill using appropriate absorbent materials.
- Clean: Clean the spill area according to your institution's established procedures for hazardous chemical spills.

Exposures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move to fresh air immediately. Seek medical attention.[\[2\]](#)
- Ingestion: Seek immediate medical attention. Do not induce vomiting.[\[2\]](#)

Logical Relationship of Safety Procedures

Safety and Handling Workflow for BRD-8000.3



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A logical workflow outlining the key steps for the safe handling and disposal of **BRD-8000.3**.

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